

Personal protective equipment for handling Dichlorodifluoromethane

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Compound of Interest		
Compound Name:	Dichlorodifluoromethane	
Cat. No.:	B179400	Get Quote

Essential Safety and Handling Guide for Dichlorodifluoromethane

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for handling **Dichlorodifluoromethane** (CFC-12) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and mitigate risks associated with this liquefied compressed gas.

Personal Protective Equipment (PPE)

Appropriate PPE is critical to prevent exposure and injury when handling **Dichlorodifluoromethane**. The selection of PPE depends on the potential for exposure.

Eye Protection:

- For gas handling, eye protection is not strictly required but is recommended.
- For liquid handling, wear splash-resistant safety goggles.[1]
- Contact lenses should not be worn.[1]
- An emergency eye wash fountain should be readily accessible in the immediate work area.
 [1][2]

Skin Protection:



- For gas handling, protective clothing is not required.[1]
- For liquid handling, wear appropriate protective, cold-insulating clothing to prevent frostbite. [1][3] Symptoms of frostbite include a change in skin color to white or grayish-yellow, and the pain may quickly subside.[4]

Hand Protection:

 Protective gloves are necessary to prevent frostbite from contact with the liquid or rapidly expanding gas.[4]

Respiratory Protection:

 Respiratory protection is crucial in areas with inadequate ventilation or during accidental releases.[5] The type of respirator depends on the concentration of Dichlorodifluoromethane in the air.

Occupational Exposure Limits

Adherence to established occupational exposure limits is mandatory to prevent adverse health effects.

Agency	Time-Weighted Average (TWA)
OSHA PEL	1000 ppm (4950 mg/m³) over an 8-hour workshift[2][6][7][8][9]
NIOSH REL	1000 ppm (4950 mg/m³) over a 10-hour workshift[2][6][7][9]
ACGIH TLV	1000 ppm (4950 mg/m³) over an 8-hour workshift[2][5]

Respirator Recommendations

The following table outlines the appropriate respiratory protection based on the concentration of **Dichlorodifluoromethane**.



Concentration	Respirator Type (NIOSH/OSHA)	
Up to 10,000 ppm	Any supplied-air respirator (SAR).[1][6][10]	
Up to 15,000 ppm	Any SAR operated in a continuous-flow mode. Any self-contained breathing apparatus (SCBA) with a full facepiece.[1][6][10]	
Emergency or unknown concentrations (IDLH conditions)	Any SCBA with a full facepiece operated in a pressure-demand or other positive-pressure mode. Any SAR with a full facepiece operated in a pressure-demand or other positive-pressure mode in combination with an auxiliary self-contained positive-pressure breathing apparatus.[6][7]	
Escape	Any air-purifying, full-facepiece respirator (gas mask) with a chin-style, front- or back-mounted organic vapor canister.[6][7]	

IDLH: Immediately Dangerous to Life and Health. The IDLH for **Dichlorodifluoromethane** is 15,000 ppm.[2]

Handling and Storage Procedures

Proper handling and storage are essential to prevent accidental releases and ensure a safe working environment.

Handling:

- Read and understand the Safety Data Sheet (SDS) before use.[5]
- Use only in well-ventilated areas.[1]
- Avoid breathing the gas.[1][5]
- Do not eat, drink, or smoke in areas where **Dichlorodifluoromethane** is handled.[1][2][9]
 [11]



- Wash hands thoroughly after handling.[1][5][9][11]
- Use a suitable hand truck for moving cylinders.[5][11] Cylinders should be protected from physical damage; do not drag, roll, slide, or drop them.[5][11]
- Use equipment rated for cylinder pressure.[5][11]
- A backflow prevention device should be used in the piping.[5][11]
- Do not open the valve until the cylinder is connected to the appropriate equipment. [5][11]
- Close the valve after each use and when the cylinder is empty. [5][11]

Storage:

- Store in a cool, dry, and well-ventilated area away from direct sunlight.[2][5][11]
- Cylinder temperatures should not exceed 52°C (125°F).[2][5][11]
- Cylinders should be stored upright and firmly secured to prevent them from falling.[5][11]
- Keep the valve protection cap in place.[5]
- Store away from incompatible materials such as chemically-active metals (e.g., sodium, potassium, calcium, powdered aluminum, zinc, and magnesium).[2][6][7][10]

Emergency and Disposal Plans

Accidental Release Measures:

- Evacuate: Immediately evacuate personnel from the affected area.[2][5]
- Ventilate: Increase ventilation to the area of the leak to disperse the gas.[2][12]
- Stop the Leak: If it can be done without risk, stop the flow of gas.[2][5][12] If the leak is from a cylinder and cannot be stopped, move the cylinder to a safe, open-air location and allow it to empty.[2]
- Personal Protection: Do not enter the area without appropriate respiratory protection.



• Environmental Precautions: Prevent the gas from entering sewers, waterways, soil, or air in large quantities.[5] Inform the relevant authorities if significant environmental pollution occurs.[5]

First Aid:

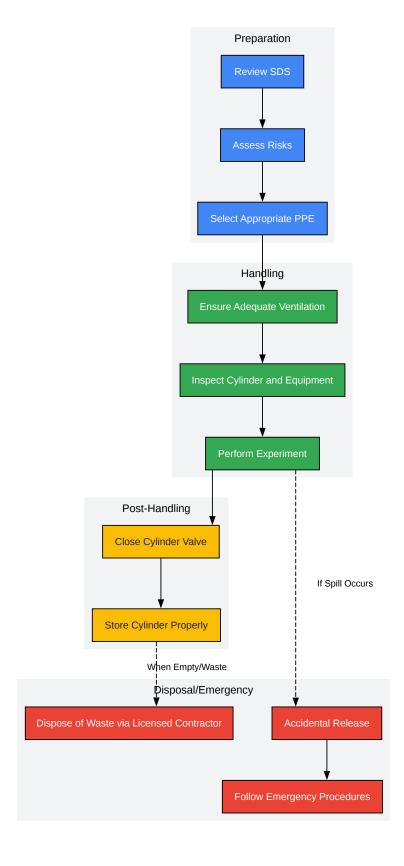
- Inhalation: Move the victim to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[8]
- Skin Contact (Frostbite): Immerse the affected area in warm water.[2] DO NOT attempt to remove frozen clothing from frostbitten areas.[8] Seek medical attention.
- Eye Contact (Liquid): Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][8] Seek immediate medical attention.[2][8]

Disposal Plan: The disposal of **Dichlorodifluoromethane** must comply with all environmental protection and waste disposal regulations.

- Licensed Disposal: Dispose of surplus and non-recyclable products through a licensed waste disposal contractor.[11]
- Incineration: Controlled incineration with flue gas scrubbing is a potential disposal method.
 [12][13] Care must be taken to ensure complete combustion to prevent the formation of phosgene. An acid scrubber is necessary to remove the resulting halo acids.[12]
- Recycling: Consider recycling as a preferred option for used refrigerant.[14][15] There are companies that will purchase used **Dichlorodifluoromethane** for recycling.[15]
- Containers: Do not puncture or incinerate empty containers as they may retain product residue and can be hazardous.[5][11] Empty cylinders should be returned to the supplier.[11]

Dichlorodifluoromethane Handling Workflow





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Caption: Workflow for the safe handling of **Dichlorodifluoromethane**.



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References

- 1. ferris.msdssoftware.com [ferris.msdssoftware.com]
- 2. nj.gov [nj.gov]
- 3. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. nmu-mi.safecollegessds.com [nmu-mi.safecollegessds.com]
- 5. airgas.com [airgas.com]
- 6. restoredcdc.org [restoredcdc.org]
- 7. CDC NIOSH Pocket Guide to Chemical Hazards Dichlorodifluoromethane [cdc.gov]
- 8. dhss.delaware.gov [dhss.delaware.gov]
- 9. Dichlorodifluoromethane CreationWiki, the encyclopedia of creation science [creationwiki.org]
- 10. CDC NIOSH Pocket Guide to Chemical Hazards Dichlorodifluoromethane [med.iiab.me]
- 11. airgas.com [airgas.com]
- 12. Dichlorodifluoromethane | CCl2F2 | CID 6391 PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. chemicalbook.com [chemicalbook.com]
- 14. enviro.epa.gov [enviro.epa.gov]
- 15. refrigerantsupply.com [refrigerantsupply.com]
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